

Essential Safety and Logistical Information for Handling Emixustat Hydrochloride

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Compound of Interest

Compound Name: *Emixustat Hydrochloride*

Cat. No.: *B560035*

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides essential guidance on the personal protective equipment (PPE), handling procedures, and disposal of **Emixustat Hydrochloride**, a visual cycle modulator. The following information is based on general safety guidelines for hazardous drugs and available data for **Emixustat Hydrochloride**.

Hazard Identification and Classification

Emixustat Hydrochloride is classified with the following hazards according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS):

Hazard Class	Hazard Statement	GHS Code
Acute toxicity, Oral	Harmful if swallowed	H302
Skin corrosion/irritation	Causes skin irritation	H315
Serious eye damage/eye irritation	Causes serious eye irritation	H319
Specific target organ toxicity — Single exposure	May cause respiratory irritation	H335

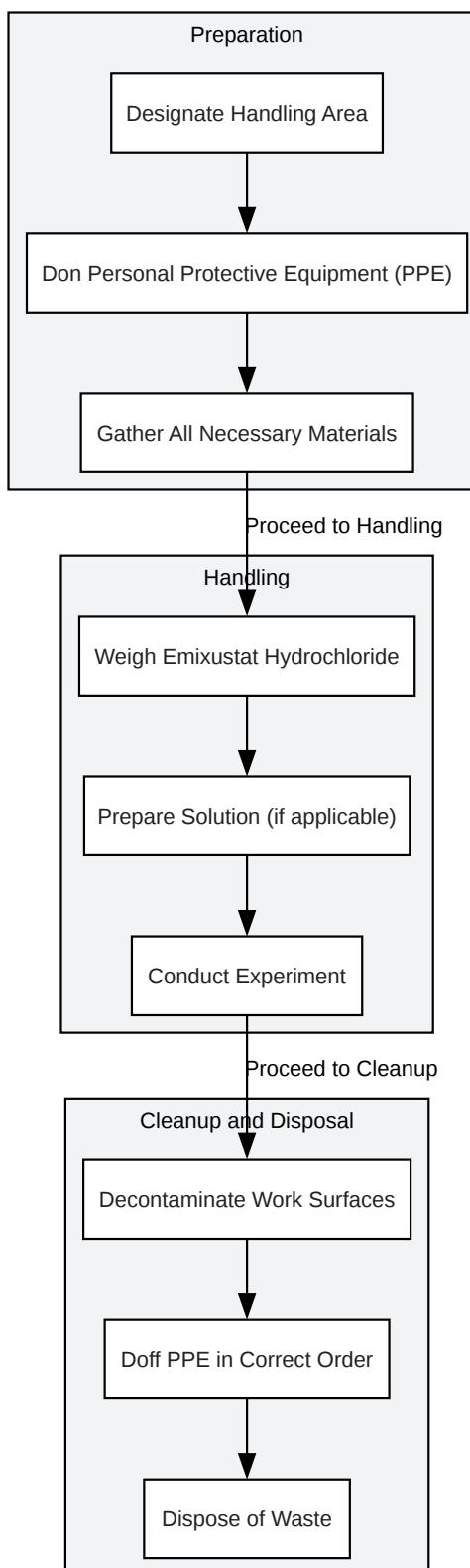
Personal Protective Equipment (PPE)

Consistent with guidelines for handling hazardous drugs, the following PPE is recommended when working with **Emixustat Hydrochloride**.[\[1\]](#)[\[2\]](#)

PPE Category	Item	Specification
Hand Protection	Gloves	Two pairs of chemotherapy-rated, powder-free, disposable gloves. [1]
Body Protection	Gown	Disposable, lint-free, long-sleeved gown that is resistant to hazardous drugs. [1]
Eye and Face Protection	Safety Goggles and Face Shield	Chemical splash goggles and a face shield should be worn to protect against splashes.
Respiratory Protection	Respirator	A NIOSH-approved respirator (e.g., N95) should be used when handling the powder form to avoid inhalation. [3]

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for safely handling **Emixustat Hydrochloride** in a laboratory setting.



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References

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- 2. pogo.ca [pogo.ca]
- 3. Safe handling of hazardous drugs - PMC [pmc.ncbi.nlm.nih.gov]
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